GHS Hazard Classification of N-ethyl-N-methylacetamide: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-ethyl-N-methylacetamide*
CAS No.:	*38806-26-7*
Cat. No.:	*B1590442*

Get Quote

Introduction

N-ethyl-N-methylacetamide (CAS No. 38806-26-7), a substituted amide, finds utility in various research and chemical synthesis applications. A thorough understanding of its hazard profile is paramount for ensuring the safety of researchers, scientists, and drug development professionals. This technical guide provides an in-depth analysis of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard classifications for **N-ethyl-N-methylacetamide**. The classifications presented herein are based on aggregated data submitted to the European Chemicals Agency (ECHA) Classification and Labelling (C&L) Inventory.[1] This guide moves beyond a simple listing of hazards to explore the scientific basis and regulatory framework underpinning each classification, providing the causal logic and experimental context required for a comprehensive risk assessment.

Executive Summary: GHS Classification

N-ethyl-N-methylacetamide has been classified under the GHS framework with the following hazard categories and statements:[1]

© 2026 BenchChem. All rights reserved.

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 4	No Pictogram	Warning	H227: Combustible liquid
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation	

Table 1: Summary of GHS Hazard Classifications for **N-ethyl-N-methylacetamide**.

Physicochemical Hazard Analysis: Flammability

The classification of a substance's flammability is a critical first step in its hazard assessment, dictating storage, handling, and fire prevention protocols.

GHS Classification: Flammable Liquid Category 4

N-ethyl-N-methylacetamide is classified as a Flammable Liquid Category 4, with the corresponding hazard statement H227: Combustible liquid.[1] This classification is assigned to liquids with a flash point greater than 60 °C (140 °F) and less than or equal to 93 °C (199.4 °F).[2][3] Unlike Categories 1-3, this category does not typically require a flame pictogram on the label but does necessitate a "Warning" signal word.[2]

The causality for this classification is directly linked to the substance's flash point, which is the lowest temperature at which its vapors will ignite in the presence of an ignition source. While specific experimental flash point data for **N-ethyl-N-methylacetamide** is not readily available in

© 2026 BenchChem. All rights reserved.

the aggregated public data, its classification implies that testing has determined its flash point to be within the 60-93 °C range.

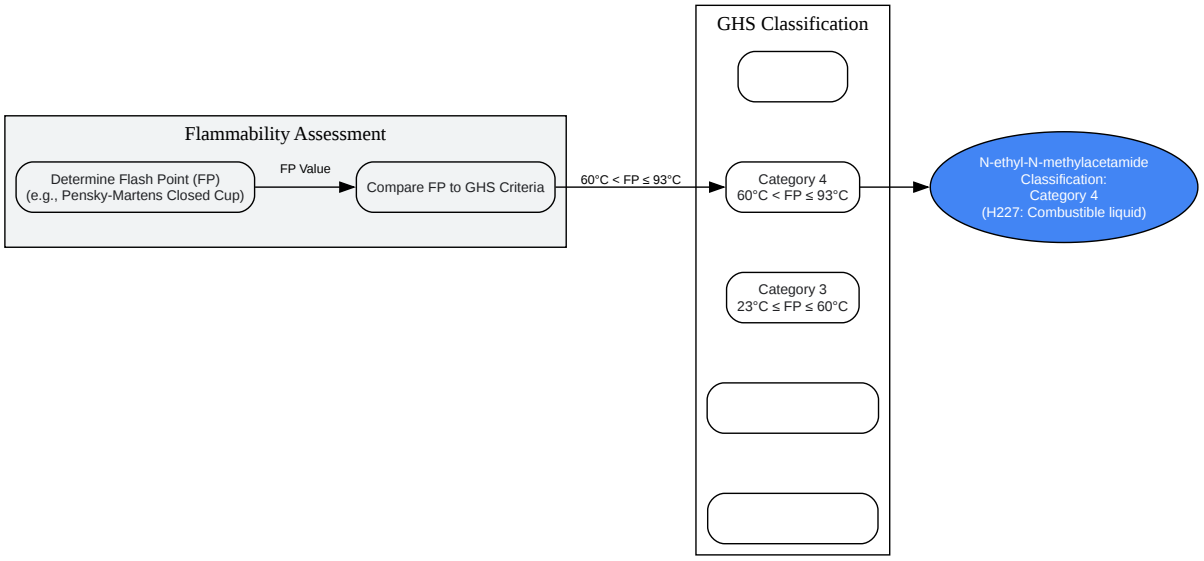
Experimental Protocol: Flash Point Determination

The determination of flash point is a standardized, self-validating experiment. Typically, a closed-cup method, such as the Pensky-Martens closed-cup tester (ASTM D93) or a similar equivalent standard, is employed.

Step-by-Step Methodology (Conceptual):

- Sample Preparation: A specified volume of **N-ethyl-N-methylacetamide** is placed into the test cup of the apparatus.
- Controlled Heating: The sample is heated at a slow, constant rate.
- Ignition Source Introduction: At regular temperature intervals, an ignition source (e.g., a small flame) is introduced into the vapor space above the liquid.
- Flash Point Observation: The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.
- Validation: The apparatus is calibrated using a standard liquid with a known flash point to ensure the accuracy and reliability of the measurement.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: GHS classification workflow for flammable liquids.

Health Hazard Analysis: Dermal and Ocular Effects

The potential for a chemical to cause damage upon contact with skin and eyes is a primary toxicological endpoint. **N-ethyl-N-methylacetamide** is classified as both a skin and eye irritant.

GHS Classification: Skin Irritation Category 2

The substance is classified as Skin Irritation Category 2, with the hazard statement H315: Causes skin irritation.[1] This classification is applied to substances that produce reversible skin irritation.[4] The GHS criteria for Category 2 are based on animal studies, typically

© 2026 BenchChem. All rights reserved.

following OECD Test Guideline 404, where at least 2 out of 3 tested animals exhibit a mean score of ≥ 2.3 and ≤ 4.0 for erythema (redness) or edema (swelling) from gradings at 24, 48, and 72 hours after patch removal, or if inflammation persists to the end of the observation period.[5][6]

The classification of **N-ethyl-N-methylacetamide** indicates that experimental data has met these specific scoring criteria, demonstrating a significant but reversible inflammatory response on the skin.

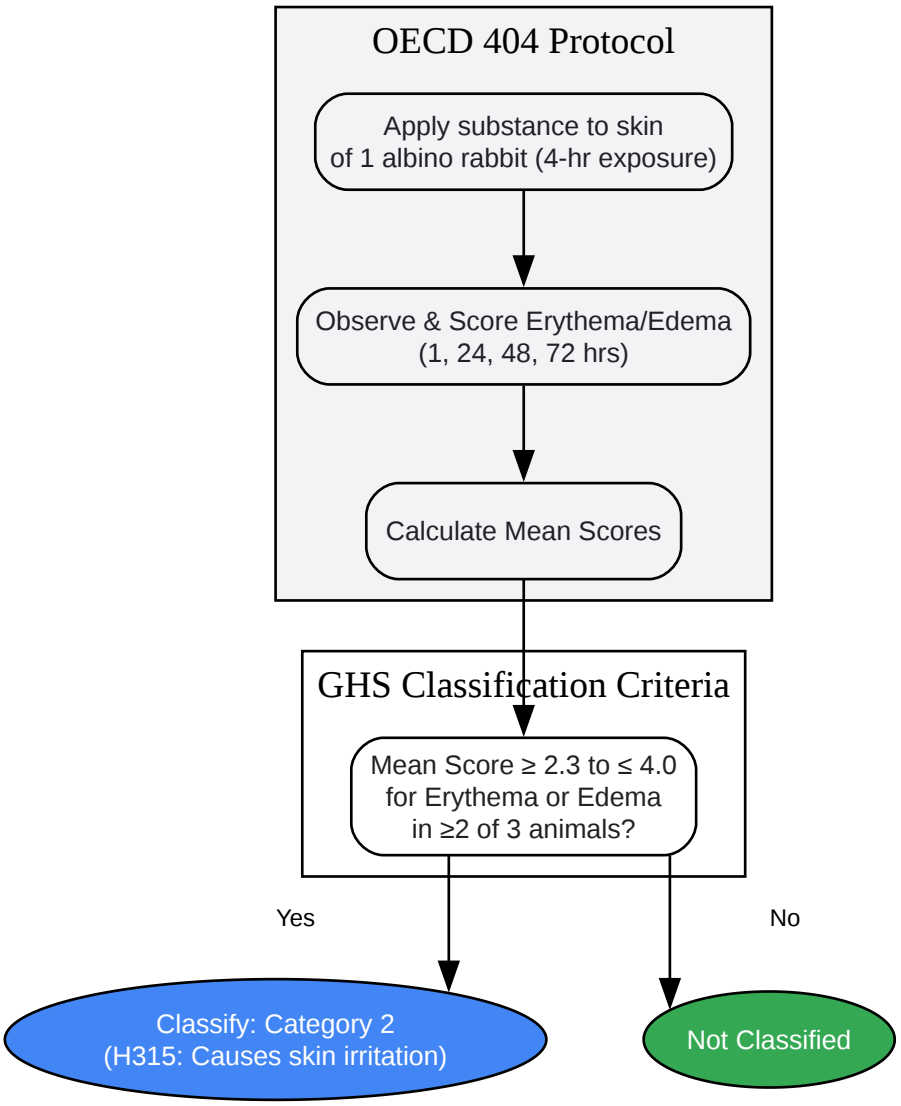
Experimental Protocol: OECD 404 Acute Dermal Irritation/Corrosion

The OECD 404 guideline provides a robust and internationally recognized method for assessing skin irritation potential.[1][7][8][9][10] The protocol is designed as a self-validating system with clear scoring criteria and a stepwise approach to minimize animal use.

Step-by-Step Methodology (OECD 404):

- Animal Selection: Healthy, young adult albino rabbits are typically used.[1][7]
- Test Area Preparation: Approximately 24 hours before the test, the fur on the animal's back is clipped.
- Substance Application: A 0.5 mL (for liquids) or 0.5 g (for solids) dose of **N-ethyl-N-methylacetamide** is applied to a small area (~6 cm^2) of skin and covered with a gauze patch under a semi-occlusive dressing.[7]
- Exposure Period: The substance remains in contact with the skin for 4 hours.[7]
- Observation and Scoring: After patch removal, the skin is examined for erythema and edema at 1, 24, 48, and 72 hours.[1][8] Reactions are scored on a scale of 0 (none) to 4 (severe).
- Data Analysis: The mean scores for each animal are calculated. If the criteria for Category 2 are met, the substance is classified accordingly. The reversibility of effects is observed for up to 14 days.[1][7]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Simplified workflow for Skin Irritation testing (OECD 404).

GHS Classification: Serious Eye Irritation Category 2A

N-ethyl-N-methylacetamide is classified as Serious Eye Irritation Category 2A, with the hazard statement H319: Causes serious eye irritation.[1] This category applies to substances that produce reversible eye irritation within an observation period of 21 days.[11][12] The specific criteria for sub-category 2A involve positive responses (e.g., corneal opacity ≥ 1, iritis ≥ 1, conjunctival redness ≥ 2, or conjunctival edema ≥ 2) in at least 2 of 3 tested animals, calculated as mean scores at 24, 48, and 72 hours.[11] The "A" designation is used when these effects are not fully reversible within 7 days.[12]

© 2026 BenchChem. All rights reserved.

Experimental Protocol: OECD 405 Acute Eye Irritation/Corrosion

The standard for this determination is the OECD Test Guideline 405.[13][14][15][16][17] This protocol, like OECD 404, emphasizes a weight-of-the-evidence approach and sequential testing to reduce animal distress.[13][14]

Step-by-Step Methodology (OECD 405):

- Animal Selection: Healthy, adult albino rabbits are used.
- Pre-Test Considerations: A weight-of-the-evidence analysis is performed. If a substance is a known skin corrosive (Category 1), it is presumed to be a serious eye irritant, and in vivo testing is avoided.[13]
- Substance Instillation: A single dose (typically 0.1 mL for liquids) of **N-ethyl-N-methylacetamide** is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.[15]
- Observation and Scoring: The eyes are examined at 1, 24, 48, and 72 hours after instillation.[15] Lesions of the cornea (opacity), iris, and conjunctiva (redness and edema/chemosis) are scored using a standardized system.
- Data Analysis and Classification: Mean scores are calculated for each animal across the observation points. The substance is classified as Category 2A if the criteria for reversible irritation are met and the effects do not fully reverse within 7 days.[11][12]

Health Hazard Analysis: Target Organ Toxicity

GHS Classification: Specific Target Organ Toxicity - Single Exposure (STOT-SE) Category 3

N-ethyl-N-methylacetamide is classified as STOT-SE Category 3, with the hazard statement H335: May cause respiratory irritation.[1] This classification is unique within the STOT-SE hazard class. Category 3 is reserved for transient (temporary) and reversible effects, specifically narcotic effects or respiratory tract irritation.[18][19][20]

© 2026 BenchChem. All rights reserved.

The classification is primarily based on human data showing respiratory irritation (e.g., sore throat, cough, breathing difficulties) that impairs function.[18] In the absence of human data, animal studies showing clear signs of respiratory tract irritation may be used. Unlike STOT-SE Categories 1 and 2, which are based on significant toxicity in specific organs, Category 3 addresses more localized, reversible effects on the respiratory system.[18][21] The classification of **N-ethyl-N-methylacetamide** indicates that there is sufficient evidence to conclude it causes such effects upon a single exposure, likely via inhalation.

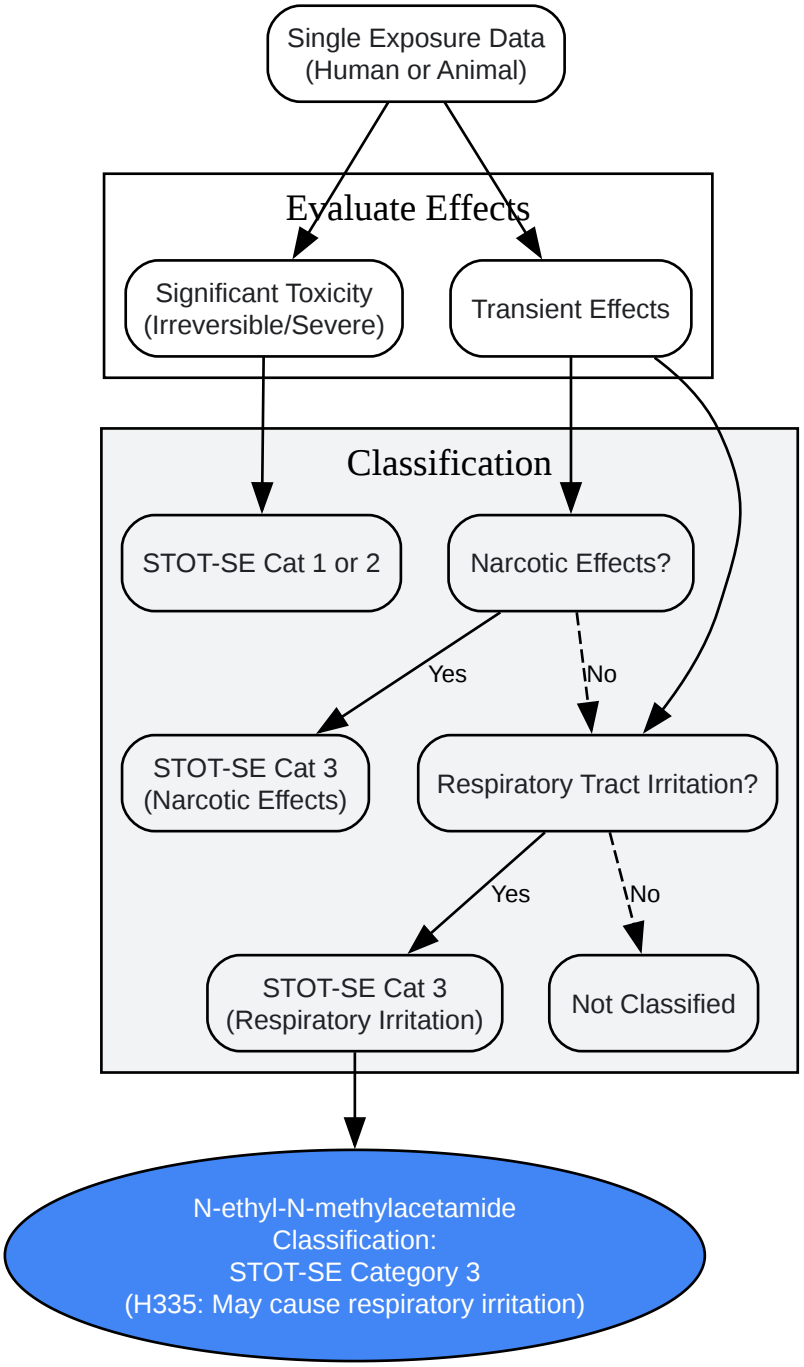
Experimental Basis for STOT-SE Category 3 Classification

While a single, specific OECD guideline for STOT-SE Category 3 (Respiratory Irritation) does not exist in the same way as for skin/eye irritation, the data is typically derived from acute inhalation toxicity studies (e.g., OECD 403 or similar).

Evidence Generation (Conceptual):

- Exposure: Animals (typically rats) are exposed to the substance via inhalation for a defined period.
- Clinical Observation: During and after exposure, animals are closely monitored for clinical signs of respiratory irritation. This includes observations of labored breathing, nasal discharge, coughing, and changes in respiratory rate.
- Pathology: At the end of the study, macroscopic and microscopic (histopathology) examination of the respiratory tract (nasal passages, trachea, lungs) is performed to look for evidence of inflammatory changes, cell damage, or other signs of irritation.
- Weight of Evidence: A classification is made based on the consistency and significance of these findings, considering their relevance to human health. The key is demonstrating transient, irritating effects on the respiratory system.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Decision logic for STOT-Single Exposure classification.

Conclusion and Recommendations

The GHS classification of **N-ethyl-N-methylacetamide** as a combustible liquid (Category 4), a skin irritant (Category 2), a serious eye irritant (Category 2A), and a respiratory tract irritant

© 2026 BenchChem. All rights reserved.

(STOT-SE Category 3) provides a clear, scientifically grounded framework for its safe handling. Professionals in research and drug development must implement appropriate safety measures commensurate with these hazards. This includes:

- Storage: Store away from ignition sources in a well-ventilated area.
- Handling: Use appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat. When there is a potential for aerosol generation or inhalation, work should be conducted in a chemical fume hood.
- First Aid: Ensure that safety showers and eyewash stations are readily accessible. Familiarize personnel with first aid procedures for skin and eye contact.

By understanding the causality and the rigorous, validated experimental protocols that form the basis of these GHS classifications, organizations can foster a culture of safety and ensure the well-being of their scientific staff.

References

- PubChem. **N-Ethyl-N-methylacetamide** (CID 13390905). National Center for Biotechnology Information. [Link]
- OECD (2012). Test No. 405: Acute Eye Irritation/Corrosion. OECD Guidelines for the Testing of Chemicals, Section 4. OECD Publishing, Paris. [Link]
- OECD (2015). Test No. 404: Acute Dermal Irritation/Corrosion. OECD Guidelines for the Testing of Chemicals, Section 4. OECD Publishing, Paris. [Link]
- OECD (2002). OECD Guideline for the Testing of Chemicals 405: Acute Eye Irritation/Corrosion. [Link]
- Altogen Labs. Acute Dermal Irritation OECD 404. [Link]
- United Nations Economic Commission for Europe (UNECE). (2019). Globally Harmonized System of Classification and Labelling of Chemicals (GHS), Eighth revised edition. [Link]
- Food Packaging Forum. (2019). 8th revision of GHS published. [Link]

© 2026 BenchChem. All rights reserved.

- OECD. Test No. 405: Acute Eye Irritation/Corrosion. [Link]
- Inotiv. OECD 405/OCSPP 870.2400: Acute eye irritation/corrosion. [Link]
- OECD. Test No. 405: Acute Eye Irritation/Corrosion. [Link]
- OECD. Test No. 404: Acute Dermal Irritation/Corrosion. [Link]
- OECD. Test No. 404: Acute Dermal Irritation/Corrosion. [Link]
- Creative Safety Supply. (2019). New Changes in GHS Revision 8 (Published 2019). [Link]
- CloudSDS. Category 4 Flammable Liquids: All You Need to Know. [Link]
- United Nations Economic Commission for Europe (UNECE). GHS (Rev.8) (2019). [Link]
- PubChem. GHS Classification Summary. National Center for Biotechnology Information. [Link]
- United Nations Economic Commission for Europe (UNECE). Globally Harmonized System of Classification and Labelling of Chemicals (GHS). [Link]
- Society for Chemical Hazard Communication. Serious Eye Damage / Eye Irritation. [Link]
- Lion Technology. (2014). How GHS Affects OSHA's Flammable Liquid Standard. [Link]
- Society for Chemical Hazard Communication. (2017). Specific Target Organ Toxicity – Single Exposure. [Link]
- ChemSafetyPro. (2017). GHS Classification Criteria for Specific Target Organ Toxicant. [Link]
- Plastic Surgery Key. (2017). Dermatotoxicology and Sensitive Skin Syndrome. [Link]
- Interactive Learning Paradigms, Incorporated. The MSDS HyperGlossary: Target Organ Effects, STOT-SE, STOT-R. [Link]
- ResearchGate. Identifying Eye Irritants (GHS Category 2) Using Validated, Non-Animal Tests. [Link]

© 2026 BenchChem. All rights reserved.

- WorkSafe.qld.gov.au. (2020). Flammable and combustible liquids. [Link]
- OECD. Detailed Review Document on Hazard Classification Systems for Specific Target Organ Systemic Toxicity Following Single or Repeated Exposure in OECD Member Countries. [Link]
- The Joint Research Centre - European Union. Eye Irritation/Serious Eye Damage. [Link]
- Wikipedia. OECD Guidelines for the Testing of Chemicals. [Link]
- Pesticide Registration Toolkit. Assigning hazard categories. [Link]
- Regulations.gov. OECD Guideline for the Testing of Chemicals. [Link]
- ChemSafetyPro. (2019). Examples of Eye Irritation Classification for Substances and Mixtures under GHS. [Link]
- Scribd. Dermal Irritation | PDF. [Link]
- ChemRadar. GHS Classification: Serious Eye Damage/Eye Irritation. [Link]
- OECD. OECD Guideline for the Testing of Chemicals. [Link]
- ChemRadar. GHS Classification- Flammable Liquids. [Link]
- National Toxicology Program. OECD Test Guideline 423. [Link]
- ChemSafetyPro. (2018). GHS Classification Criteria for Skin Corrosion and Irritation. [Link]
- United Nations Economic Commission for Europe (UNECE). UN-SCEGHS-36-INF6e.docx. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. Category 4 Flammable Liquids: All You Need to Know [cloudsds.com]
- 3. How GHS Affects OSHA's Flammable Liquid Standard | Lion Technology [lion.com]
- 4. chemsafetypro.com [chemsafetypro.com]
- 5. Dermatotoxicology and Sensitive Skin Syndrome | Plastic Surgery Key [plasticsurgerykey.com]
- 6. unece.org [unece.org]
- 7. oecd.org [oecd.org]
- 8. Acute Dermal Irritation OECD 404 - Toxicology IND Services [toxicology-ind.com]
- 9. oecd.org [oecd.org]
- 10. oecd.org [oecd.org]
- 11. schc.org [schc.org]
- 12. Eye Irritation/Serious Eye Damage - The Joint Research Centre: EU Science Hub [joint-research-centre.ec.europa.eu]
- 13. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 14. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 15. oecd.org [oecd.org]
- 16. catalog.labcorp.com [catalog.labcorp.com]
- 17. oecd.org [oecd.org]
- 18. schc.org [schc.org]
- 19. The MSDS HyperGlossary: Target Organ Effects, STOT-SE, STOT-R [ilpi.com]
- 20. Assigning hazard categories | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 21. chemsafetypro.com [chemsafetypro.com]

- To cite this document: BenchChem. [GHS Hazard Classification of N-ethyl-N-methylacetamide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590442/docs#ghs-hazard-classification-of-n-ethyl-n-methylacetamide-a-technical-guide]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.